

A Technical Guide to 2,4-Dibromonicotinaldehyde for Researchers

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Compound of Interest

Compound Name: **2,4-Dibromonicotinaldehyde**

Cat. No.: **B143921**

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This document provides essential technical data on **2,4-Dibromonicotinaldehyde**, a halogenated pyridine derivative of interest in synthetic chemistry and drug discovery. The information is tailored for researchers, scientists, and professionals in drug development, presenting core molecular information and a generalized workflow for its synthesis and characterization.

Core Molecular Data

Key quantitative data for **2,4-Dibromonicotinaldehyde** are summarized in the table below, offering a clear reference for experimental design and analysis.

Property	Value	Citations
Molecular Formula	C ₆ H ₃ Br ₂ NO	[1] [2]
Molecular Weight	264.90 g/mol	[1] [2] [3]
CAS Number	128071-91-0	[2] [3]
Synonyms	2,4-Dibromopyridine-3-carboxaldehyde, 2,4-Dibromo-3-formylpyridine	[1] [3]
Melting Point	106-110 °C	[3]

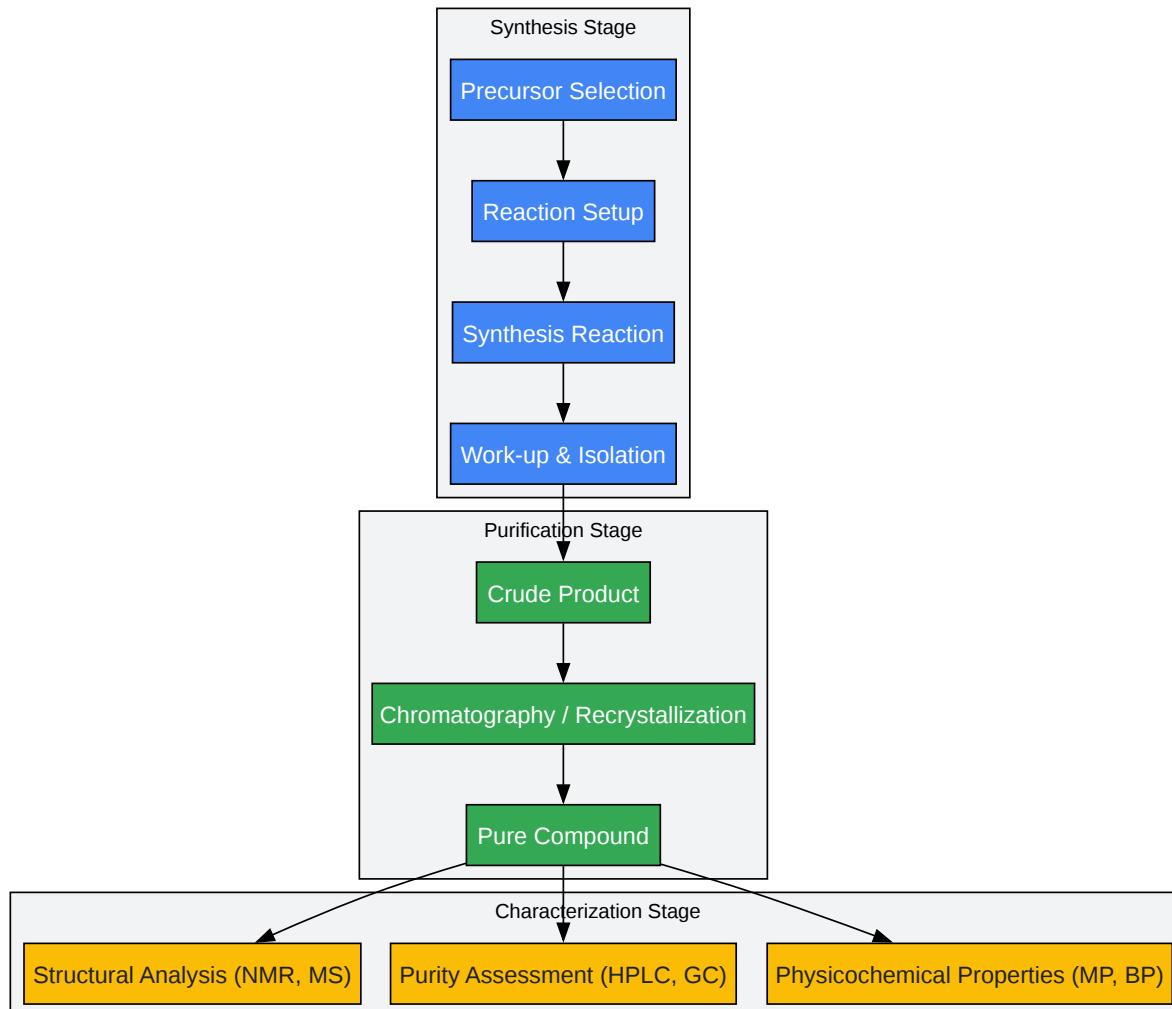
Experimental Protocols

Detailed experimental protocols for the synthesis of **2,4-Dibromonicotinaldehyde** are not readily available in the public domain. However, a general approach to its synthesis would likely involve the selective bromination of a suitable nicotinic acid or aldehyde precursor, followed by functional group manipulations. Researchers should refer to specialized chemical synthesis literature and databases for potential synthetic routes.

Similarly, specific signaling pathways involving **2,4-Dibromonicotinaldehyde** have not been elucidated in the provided search results. Its structural similarity to other pyridine-based compounds suggests potential interactions with various biological targets, which would require dedicated pharmacological screening and molecular biology studies to identify.

Generalized Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of a chemical compound like **2,4-Dibromonicotinaldehyde**. This serves as a logical framework for researchers undertaking its preparation and validation.



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Caption: A generalized workflow for chemical synthesis, purification, and characterization.

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